

(S)-1-Phenylethanol physical properties and specifications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-1-Phenylethanol

Cat. No.: B046765

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties and Specifications of (S)-1-Phenylethanol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **(S)-1-Phenylethanol**. The information is curated for researchers, scientists, and professionals in drug development who require precise data for their work. This document presents quantitative data in structured tables for ease of comparison and includes detailed experimental protocols for the determination of key properties.

Chemical Identity

(S)-1-Phenylethanol, also known as (S)-(-)- α -Methylbenzyl alcohol, is a chiral aromatic alcohol. Its stereochemistry makes it a valuable chiral building block in asymmetric synthesis, particularly in the pharmaceutical industry.

Identifier	Value
IUPAC Name	(1S)-1-phenylethanol[1][2]
Synonyms	(-)-Methyl phenyl carbinol, (S)-(-)-alpha-Methylbenzyl alcohol, (S)-(-)-sec-Phenylethyl alcohol[3][4]
CAS Number	1445-91-6[3][4]
Molecular Formula	C ₈ H ₁₀ O[3][4]
Molecular Weight	122.16 g/mol [1][3][4]
InChI Key	WAPNOHKVXSQRPX-ZETCQYMHSA-N[3][5]
SMILES	C--INVALID-LINK--c1ccccc1[3][5]

Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of **(S)-1-Phenylethanol**. These values are critical for reaction design, process development, and quality control.

Table 2.1: General Physical Properties

Property	Value	Conditions
Appearance	Clear, colorless to pale yellow liquid[6][7]	Room Temperature
Odor	Mild, floral, slightly sweet[6]	-
Melting Point	9-11 °C[3][5][8]	-
Boiling Point	88-89 °C[3][5]	10 mmHg
98 °C[8]	20 mmHg	
204 °C[9][10]	745 mmHg	
Density	1.012 g/mL[3][5]	
0.992 g/mL[3]	at 25 °C	at 20 °C
Refractive Index	1.526 - 1.528[8]	at 20 °C, D-line
1.527[5]	at 20 °C, D-line	
Vapor Pressure	0.139 mmHg[8][11]	at 25 °C
Water Solubility	20 g/L[11][12]	at 20 °C

Table 2.2: Chiral Properties

Property	Value	Conditions
Optical Rotation ($[\alpha]$)	-44.0°[3]	neat, 22 °C, D-line
-45 ± 2°[5]	c = 5% in methanol, D-line	
-45.0 ± 1.0°[13]	c=5 in methanol	

Commercial Specifications

Commercially available **(S)-1-Phenylethanol** is offered in various grades of purity and enantiomeric excess. The following table provides typical specifications that are important for applications requiring high stereochemical integrity.

Table 3.1: Typical Commercial Specifications

Specification	Value	Method
Purity (Assay)	≥97% ^[3]	Gas Chromatography (GC)
≥98.5% (sum of enantiomers) ^[5]	Gas Chromatography (GC)	
≥99.0% (sum of enantiomers)	Gas Chromatography (GC)	
Enantiomeric Excess (ee)	≥97:3 (S:R) ^[5]	Chiral Gas Chromatography (GC)
≥98.5:1.5 (S:R)	Chiral Gas Chromatography (GC)	

Experimental Protocols

Detailed methodologies for the determination of key physical properties and specifications are provided below. These protocols are intended to serve as a guide for researchers in a laboratory setting.

Determination of Purity by Gas Chromatography (GC)

This method is suitable for determining the chemical purity of **(S)-1-Phenylethanol**.

- Instrumentation: Gas chromatograph equipped with a Flame Ionization Detector (FID).
- Column: Agilent Intuvo HP-Innowax, 60 m × 0.32 mm, 0.5 µm or equivalent.
- Carrier Gas: Helium at a constant flow of 2.1 mL/min.
- Injector Temperature: 270 °C.
- Detector Temperature: 300 °C.
- Oven Temperature Program: Hold at 60 °C for 10 minutes, then ramp at 5 °C/min to 150 °C and hold for 10 minutes.
- Injection Volume: 0.5 µL.

- Split Ratio: 100:1.
- Sample Preparation: Prepare a solution of **(S)-1-Phenylethanol** in a suitable solvent (e.g., dichloromethane) at a concentration of approximately 1 mg/mL.
- Data Analysis: The percent purity is calculated based on the area percent of the main peak relative to the total area of all peaks (excluding the solvent peak).

Determination of Enantiomeric Excess by Chiral Gas Chromatography (GC)

This protocol is designed for the separation and quantification of the (S) and (R) enantiomers of 1-Phenylethanol.

- Instrumentation: Gas chromatograph with an FID detector.
- Column: Astec® CHIRALDEX™ B-PM, 30 m x 0.25 mm I.D., 0.12 µm film thickness.[\[3\]](#)
- Carrier Gas: Helium at 24 psi.[\[3\]](#)
- Injector Temperature: 250 °C.[\[3\]](#)
- Detector Temperature: 250 °C.[\[3\]](#)
- Oven Temperature: Isothermal at 120 °C.[\[3\]](#)
- Injection Volume: 1 µL.[\[3\]](#)
- Split Ratio: 80:1.[\[3\]](#)
- Sample Preparation: Prepare a 3 mg/mL solution of the sample in methanol.[\[3\]](#)
- Data Analysis: The enantiomeric excess (ee) is calculated from the integrated peak areas of the two enantiomers using the formula: $ee (\%) = [(Area(S) - Area(R)) / (Area(S) + Area(R))] \times 100$. The elution order should be confirmed with authentic standards of the (R) and (S) enantiomers.

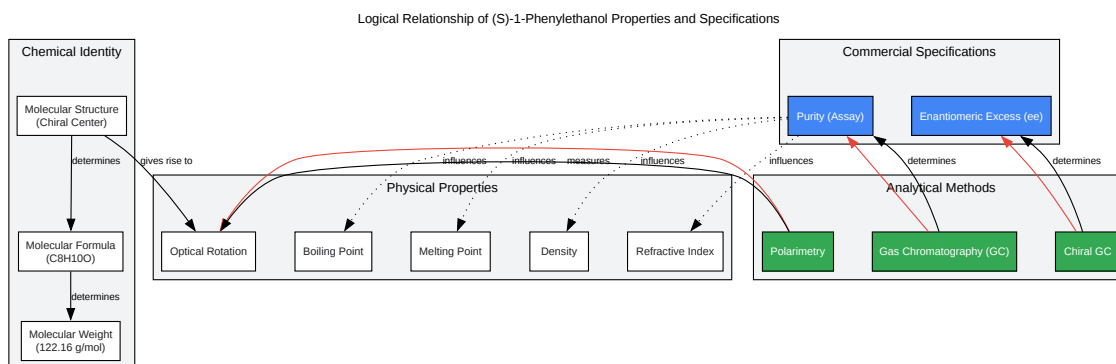
Determination of Optical Rotation

This procedure measures the extent to which **(S)-1-Phenylethanol** rotates plane-polarized light.

- Instrumentation: A polarimeter equipped with a sodium D-line lamp (589 nm).
- Sample Cell: 1.00 dm path length.
- Procedure:
 - Zeroing: Fill the sample cell with the pure solvent (e.g., methanol) and place it in the polarimeter to set the zero point.
 - Sample Preparation: Accurately weigh a known amount of **(S)-1-Phenylethanol** and dissolve it in a precise volume of the chosen solvent in a volumetric flask to achieve a known concentration (e.g., 5 g/100 mL).
 - Measurement: Rinse the sample cell with a small amount of the prepared solution, then fill the cell, ensuring no air bubbles are present. Place the filled cell in the polarimeter and record the observed optical rotation (α) at a specified temperature (e.g., 20 °C).
- Calculation of Specific Rotation ($[\alpha]$): $[\alpha] = \alpha / (l \times c)$ Where:
 - α is the observed rotation in degrees.
 - l is the path length of the sample cell in decimeters (dm).
 - c is the concentration of the sample in grams per milliliter (g/mL).

Logical Relationships

The physical properties and specifications of **(S)-1-Phenylethanol** are interconnected and collectively define its quality and suitability for specific applications. The following diagram illustrates these relationships.



[Click to download full resolution via product page](#)

Caption: Logical workflow of **(S)-1-Phenylethanol** characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. jpdb.nihs.go.jp [jpdb.nihs.go.jp]

- 2. 1-Phenylethanol, (S)- | C₈H₁₀O | CID 443135 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Sigma-Aldrich [sigmaaldrich.com]
- 4. benchchem.com [benchchem.com]
- 5. benchchem.com [benchchem.com]
- 6. mdpi.com [mdpi.com]
- 7. youtube.com [youtube.com]
- 8. The production of enantiomerically pure 1-phenylethanol by enzymatic kinetic resolution method using response surface methodology - PMC [pmc.ncbi.nlm.nih.gov]
- 9. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 10. 1-phenylethanol [stenutz.eu]
- 11. uma.es [uma.es]
- 12. agilent.com [agilent.com]
- 13. High-resolution UV spectroscopy of the chiral molecule 1-phenylethanol - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [(S)-1-Phenylethanol physical properties and specifications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046765#s-1-phenylethanol-physical-properties-and-specifications]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com